

2-Methyl-1,5-hexadiene: An In-depth Technical Safety Guide

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Compound of Interest

Compound Name: 2-Methyl-1,5-hexadiene

Cat. No.: B165376

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Introduction: **2-Methyl-1,5-hexadiene**, also known as 2-methyldiallyl, is a highly flammable liquid and vapor with the chemical formula C₇H₁₂.^{[1][2][3]} This guide provides a comprehensive overview of its material safety data, intended for researchers, scientists, and professionals in drug development. The following sections detail the compound's properties, hazards, handling procedures, and emergency protocols to ensure its safe use in a laboratory setting.

Chemical Identification

Identifier	Value
Chemical Name	2-Methyl-1,5-hexadiene ^{[1][3]}
Synonyms	2-Methyldiallyl, 2-methylhexa-1,5-diene ^{[1][2]}
CAS Number	4049-81-4 ^{[1][3]}
Molecular Formula	C ₇ H ₁₂ ^{[1][2][3]}
Molecular Weight	96.17 g/mol ^{[1][2]}
InChI Key	SLQMKNPIYMOEGB-UHFFFAOYSA-N ^{[1][3]}
SMILES String	<chem>CC(=C)CCC=C</chem> ^[1]

Physical and Chemical Properties

This section summarizes the key physical and chemical properties of **2-Methyl-1,5-hexadiene**.

Property	Value	Source
Appearance	Colorless to almost colorless clear liquid	[2]
Boiling Point	92 °C	[1]
Melting Point	-129 °C	[1]
Density	0.712 g/mL at 25 °C	
Vapor Density	>1 (vs air)	[2]
Flash Point	-12 °C (10.4 °F) - closed cup	
Refractive Index	n ₂₀ /D 1.417	
Solubility	Log ₁₀ of Water solubility in mol/l: -2.46	[4]
Octanol/Water Partition Coefficient (logP)	2.529	[4]

Hazard Identification and GHS Classification

2-Methyl-1,5-hexadiene is classified as a hazardous substance. The following table outlines its GHS classifications and associated hazard statements.

Classification	Code	Description
Flammable Liquids	Category 2	H225: Highly flammable liquid and vapour[2]
Germ Cell Mutagenicity	Category 1B	H340: May cause genetic defects
Carcinogenicity	Category 1A	H350: May cause cancer
Specific Target Organ Toxicity (Repeated Exposure)	Category 2	H373: May cause damage to organs (Blood) through prolonged or repeated exposure

Signal Word: Danger[2]

Precautionary Statements: P202, P210, P233, P240, P241, P308 + P313

Safe Handling and Emergency Protocols

Engineering Controls: Use explosion-proof electrical, ventilating, and lighting equipment.[2][5]

Ensure eyewash stations and safety showers are close to the workstation.[5]

Personal Protective Equipment (PPE):

- Eye/Face Protection: Wear safety glasses with side-shields or chemical goggles.
- Skin Protection: Wear protective gloves and clothing to prevent skin contact.[2][5]
- Respiratory Protection: Use a NIOSH-approved respirator with an appropriate cartridge for organic vapors if ventilation is inadequate.[6]

Handling and Storage:

- Keep away from heat, sparks, open flames, and hot surfaces.[2][5][7] No smoking.[2][5][7]
- Keep the container tightly closed in a dry and well-ventilated place.[2][5]

- Ground and bond containers and receiving equipment to prevent static discharge.[2][5][7]
- Store in a cool place.[2][7]

Spill Response:

- Eliminate all ignition sources.[7][8]
- Use non-sparking tools.[5][8]
- Absorb the spill with inert material (e.g., sand, silica gel) and place it in a suitable container for disposal.[5]

First Aid Measures:

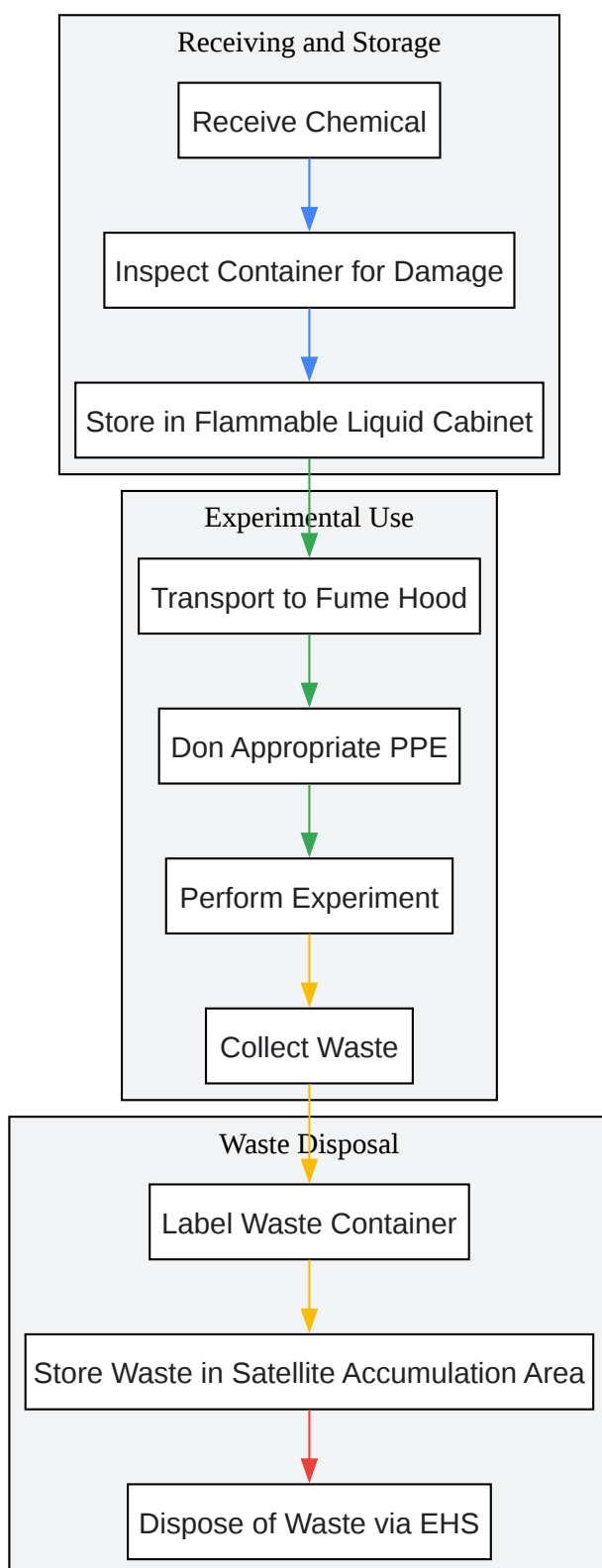
- Inhalation: Move the person to fresh air. If breathing has stopped, give artificial respiration. Get medical attention as soon as possible.[9][10]
- Skin Contact: Immediately wash the affected area with plenty of soap and water.[9] Remove contaminated clothing and wash it before reuse.[5]
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get immediate medical attention.[6][9]
- Ingestion: Do NOT induce vomiting. Get medical attention immediately.[5][7][10]

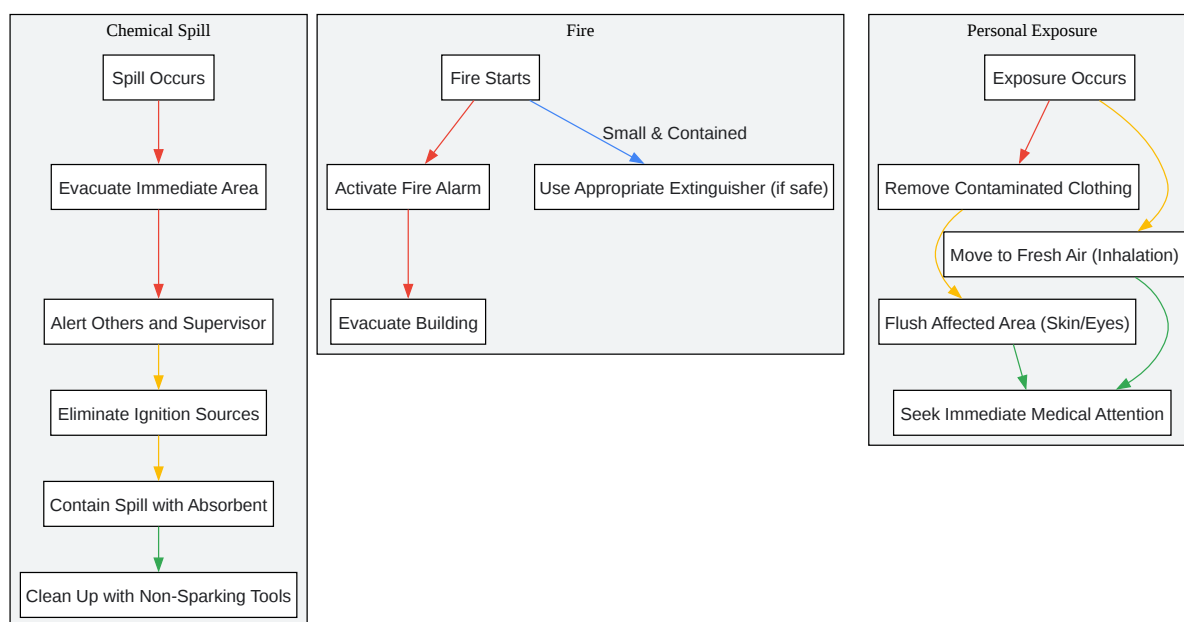
Fire-Fighting Measures:

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[8][10]
- Specific Hazards: Vapors may form explosive mixtures with air and can travel to a source of ignition and flash back.[5] Containers may explode when heated.[5]
- Protective Equipment: Wear self-contained breathing apparatus (SCBA) and full protective gear.[5]

Experimental and Safety Workflows

The following diagrams illustrate the logical workflows for safely handling **2-Methyl-1,5-hexadiene** in a research setting and the appropriate response to an emergency.





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